

Application of Methyl 4-methoxyacetoacetate in Agrochemical Synthesis: A Detailed Overview

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Compound of Interest

Compound Name: Methyl 4-methoxyacetoacetate

Cat. No.: B150995

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Introduction

Methyl 4-methoxyacetoacetate, a versatile β -ketoester, is emerging as a significant building block in the synthesis of complex organic molecules. While its application in the pharmaceutical industry, notably in the synthesis of antiviral drugs, is well-documented, its utility in the agrochemical sector is a growing area of interest for researchers and chemical development professionals.^{[1][2]} This compound serves as a valuable precursor for the synthesis of various agrochemicals, particularly fungicides containing the pyrimidine scaffold. Its unique structural features allow for the construction of heterocyclic systems that are central to the biological activity of many crop protection agents.

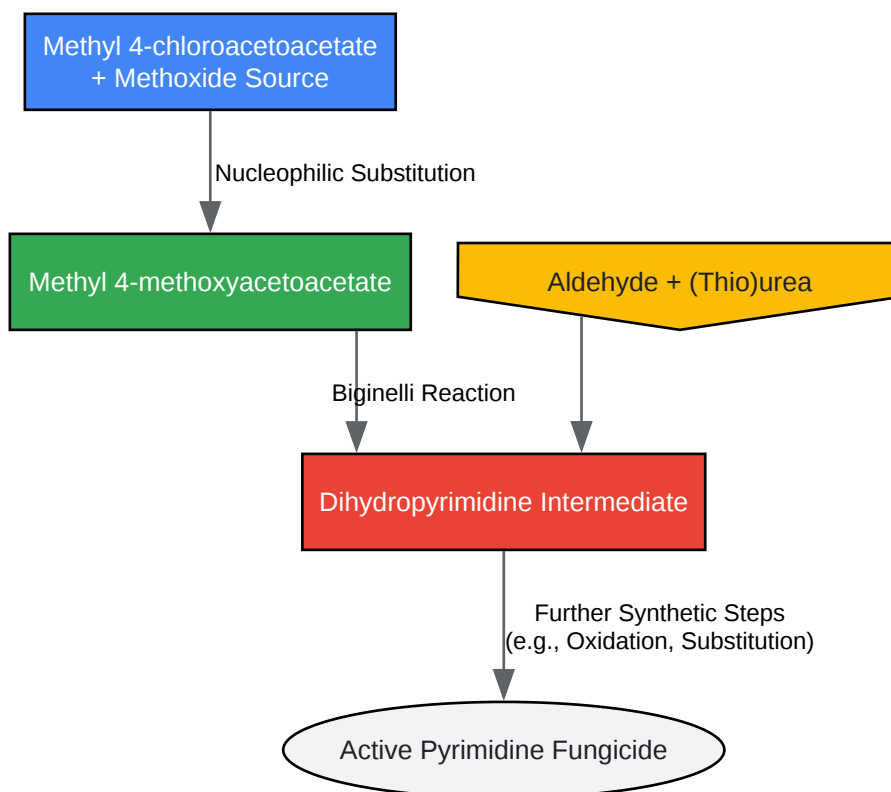
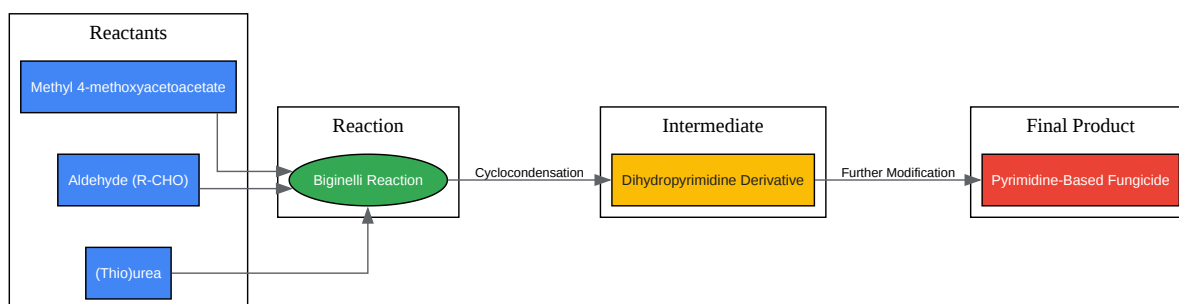
This document provides detailed application notes and protocols for the use of **Methyl 4-methoxyacetoacetate** in the synthesis of agrochemical compounds, with a focus on pyrimidine-based fungicides.

Application in the Synthesis of Dihydropyrimidine Derivatives

A key application of **Methyl 4-methoxyacetoacetate** in agrochemical synthesis is its use as a starting material in the Biginelli reaction. This one-pot, three-component cyclocondensation reaction involves the reaction of a β -ketoester (in this case, **Methyl 4-methoxyacetoacetate**), an aldehyde, and a (thio)urea to produce dihydropyrimidinones or thiones.^[3] These

dihydropyrimidine derivatives are valuable intermediates that can be further modified to create a diverse range of biologically active compounds, including fungicides.[4][5]

The general workflow for this application can be visualized as follows:



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References

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